

Troubleshooting solubility issues with CAS 1258740-53-2 in aqueous buffers

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Compound of Interest

Compound Name: *N*-(1-ethyl-1H-pyrazol-4-yl)cyclopentanecarboxamide
CAS No.: 1258740-53-2
Cat. No.: B2804616

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Technical Support Center: CAS 1258740-53-2 (Remdesivir)

Executive Summary

You are likely encountering precipitation when diluting CAS 1258740-53-2 (Remdesivir/GS-5734) into aqueous buffers (PBS, Saline) or cell culture media. This is a known physicochemical limitation of the compound. Remdesivir is a monophosphoramidate prodrug with high lipophilicity (LogP ~2.0–3.0) and poor water solubility (<0.02 mg/mL at neutral pH).

This guide provides the "Gold Standard" protocols for solubilization, specifically addressing the SBECD (Sulfobutylether- β -cyclodextrin) complexation method required for stable aqueous delivery, and the critical pH parameters to prevent hydrolysis.

Part 1: The Physicochemical Barrier

Why does your sample precipitate immediately upon dilution?

The molecule contains a large hydrophobic core and a phosphoramidate motif that is not readily ionizable at physiological pH (7.4) to confer solubility.

Property	Value	Implication
Water Solubility	Practically Insoluble	Direct dilution of DMSO stock into PBS >10 μ M often causes immediate crashing out.
LogP	~2.0 – 3.0	High membrane permeability but requires organic co-solvents or carriers.
pKa	~3.3 (Secondary Amine)	Only becomes significantly soluble in water at pH < 2.0 (protonated state), but this pH is toxic to cells/animals.
Stability	pH Sensitive	Critical: Rapidly hydrolyzes in alkaline conditions (pH > 8). Moderately stable in acidic-neutral (pH 4–5).

Part 2: Stock Solution Preparation (In Vitro / High Throughput)

Context: For cellular assays (IC50 determination) or small-scale screening.

The Protocol: Do NOT attempt to make a stock solution directly in water or PBS. You must use anhydrous DMSO (Dimethyl Sulfoxide).

Step-by-Step Workflow

- Solvent: Use high-grade anhydrous DMSO.
- Concentration: Prepare a 10 mM to 50 mM stock.

- Storage: Aliquot immediately into small volumes (e.g., 20 µL) to avoid repeated freeze-thaw cycles. Store at -80°C.
- Dilution Strategy: When dosing cells, keep the final DMSO concentration <0.5% (v/v) to avoid solvent toxicity.



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Figure 1: Standard workflow for preparing stable DMSO stock solutions.

Part 3: Aqueous Formulation (In Vivo / Animal Studies)

Context: You need to inject the compound (IV/IP) or use it in an assay where DMSO is forbidden. The Problem: Simple dilution of DMSO stock into Saline will result in a milky suspension (precipitation) that can cause embolism in animals or erratic data.

The Solution: Sulfobutylether- β -cyclodextrin (SBECD) This is the clinical excipient (Veklury®). SBECD forms an inclusion complex, encapsulating the hydrophobic drug core while the hydrophilic exterior interacts with water.

The "Acid-Shift" Complexation Protocol

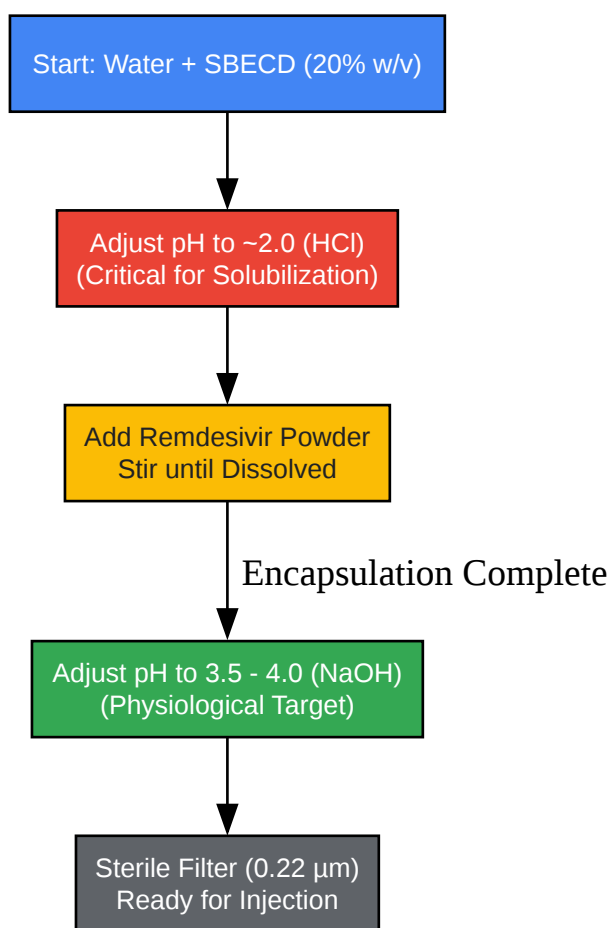
Note: This protocol mimics the industrial solubilization logic.

Materials:

- Remdesivir (GS-5734)[1][2][3][4][5][6]
- SBECD (Betadex Sulfobutyl Ether Sodium)
- 1N HCl and 1N NaOH
- Sterile Water

Protocol:

- Prepare Vehicle: Dissolve SBECD in water to create a 20% (w/v) solution.
- Acidification: Lower the pH of the SBECD solution to pH ~2.0 using HCl.
 - Why? Remdesivir solubility increases drastically at pH 2 due to protonation.
- Addition: Add the required amount of Remdesivir powder to the acidified SBECD solution.
- Complexation: Stir continuously. The drug should dissolve completely due to the combined effect of low pH and Cyclodextrin encapsulation.
- Neutralization: Slowly add NaOH to adjust the pH back to 3.5 – 4.0.
 - Warning: Do not overshoot to pH > 7. The drug may precipitate or hydrolyze.[\[7\]](#)
- Filtration: Sterile filter (0.22 μ m).



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Figure 2: The "Acid-Shift" formulation strategy using SBECD to achieve stable aqueous solubility.

Part 4: Stability & Degradation (The Hydrolysis Trap)

Issue: Users often report loss of potency after storing aqueous solutions.

Mechanism: Remdesivir contains a phosphoramidate bond.[8] This bond is chemically labile.

- Alkaline pH (>8): Rapid hydrolysis occurs, yielding the nucleoside core (GS-441524) and the alanine metabolite. This renders the prodrug inactive in terms of its designed cellular entry mechanism.
- Acidic pH (<3): Slow hydrolysis can occur over time.

- Optimal pH: The solution is most stable in the pH 3.5 – 5.0 range.

Troubleshooting Table:

Symptom	Probable Cause	Corrective Action
Milky solution upon dilution	"Crash out" effect; exceeded solubility limit.	Use SBECD carrier (Part 3) or reduce final concentration.
Loss of activity in stored samples	Hydrolysis due to incorrect pH or temperature.	Prepare fresh. Do not store aqueous dilutions >24h. Keep pH < 7.[9][10]
Yellowing of DMSO stock	Oxidation or contamination.	Use anhydrous DMSO. Purge with inert gas (Argon/Nitrogen) if possible.

References

- Cayman Chemical.Remdesivir (GS-5734) Product Information & Solubility Data.[5][Link](#)
- Selleck Chemicals.GS-5734 (Remdesivir) Solubility and Stability Profile.[Link](#)
- Szente, L., et al.Sulfobutylether-beta-cyclodextrin-enabled antiviral remdesivir: Characterization of electrosun- and lyophilized formulations. (Explains the SBECD interaction and pH dependence). [Link](#)
- PubChem.Remdesivir (Compound CID: 121304016).[Link](#)
- Gilead Sciences / EMA.Veklury (Remdesivir) Assessment Report - Formulation Details. (Confirming SBECD usage). [Link](#)

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